

Safeguarding Your Research: A Guide to Handling Methyl 4-oxochroman-8-carboxylate

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Compound of Interest

Compound Name: Methyl 4-oxochroman-8-carboxylate

Cat. No.: B2592810

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For Immediate Reference: Essential Safety and Handling Protocols

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Methyl 4-oxochroman-8-carboxylate** (CAS No. 91344-89-7). Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-oxochroman-8-carboxylate is classified with the following hazards, necessitating specific personal protective equipment to minimize exposure risks.^[1]

Hazard Statement	Description	Required PPE
H302	Harmful if swallowed	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
H315	Causes skin irritation	Wear protective gloves (e.g., nitrile rubber).
H319	Causes serious eye irritation	Wear safety glasses with side-shields or goggles.
H335	May cause respiratory irritation	Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood).

Signal Word: Warning^[1]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: A well-ventilated laboratory with access to an eyewash station and safety shower is required.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a dry, room temperature environment.^[1]

Spill and Emergency Procedures:

- Spill: In case of a spill, avoid dust formation.^[2] Use appropriate personal protective equipment.^[2] Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[1]

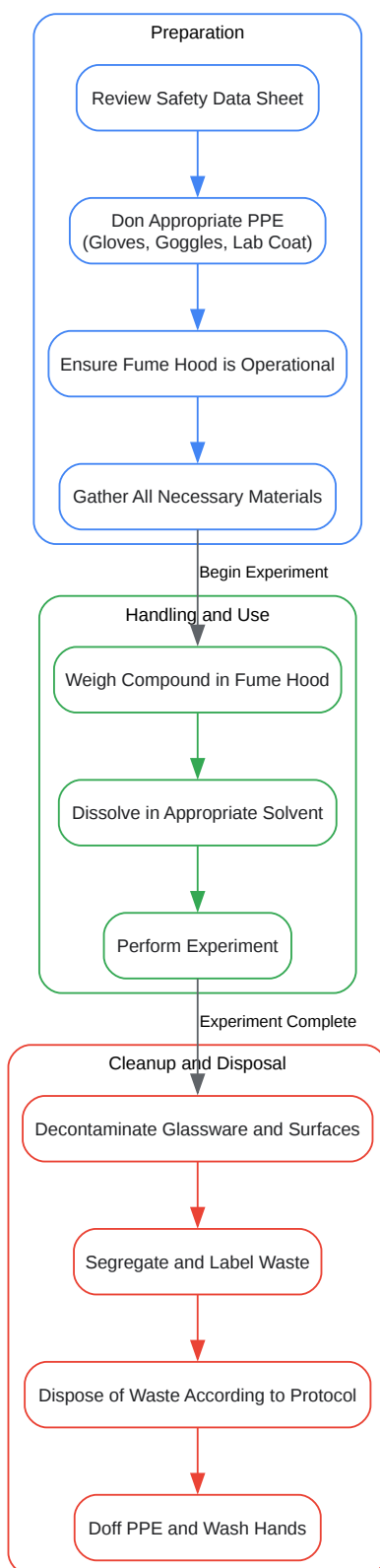
- Skin Contact: Remove contaminated clothing. Wash skin with soap and water.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Disposal:

Dispose of waste material in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Methyl 4-oxochroman-8-carboxylate** from receipt to disposal.



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References

- 1. 91344-89-7|Methyl 4-oxochroman-8-carboxylate|BLD Pharm [bldpharm.com]
- 2. Page loading... [wap.guidechem.com]
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